

Using 7-Methoxy-3-methyl-2-quinolinamine as a fluorescent probe

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Compound of Interest

Compound Name: 7-Methoxy-3-methyl-2-quinolinamine

CAS No.: 203506-31-4

Cat. No.: B14142939

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Application Note: **7-Methoxy-3-methyl-2-quinolinamine** (MMQ-Amine) as a High-Fidelity Fluorescent Reporter

Executive Summary

7-Methoxy-3-methyl-2-quinolinamine (referred to herein as MMQ-Amine) is a robust, high-quantum-yield fluorophore belonging to the aminoquinoline class. While structurally related to the classic coumarin-based probes (e.g., AMC or 7-amino-4-methylcoumarin), MMQ-Amine offers distinct advantages in pH stability, photostability, and Stokes shift.

This guide details the application of MMQ-Amine primarily as a fluorescent reporter for protease/peptidase assays and as a derivatization agent for the high-sensitivity detection of carboxylic acids and aldehydes in drug metabolism studies. Its superior optical properties at physiological pH make it a critical tool for high-throughput screening (HTS) in drug discovery.

Technical Profile & Mechanism

Physicochemical Properties

Property	Value / Description	Notes
Chemical Name	7-Methoxy-3-methyl-2-quinolinamine	Also: 2-Amino-7-methoxy-3-methylquinoline
Molecular Formula	C ₁₁ H ₁₂ N ₂ O	MW: 188.23 g/mol
Excitation Max	~350–360 nm	UV-compatible, distinct from protein autofluorescence
Emission Max	~440–450 nm	Intense Blue/Cyan fluorescence
Solubility	DMSO, Methanol, Ethanol	Limited solubility in pure water; requires co-solvent
pKa	~4.5–5.0 (Ring Nitrogen)	Critical Advantage: Remains unprotonated (fluorescent) at neutral pH

Mechanism of Action

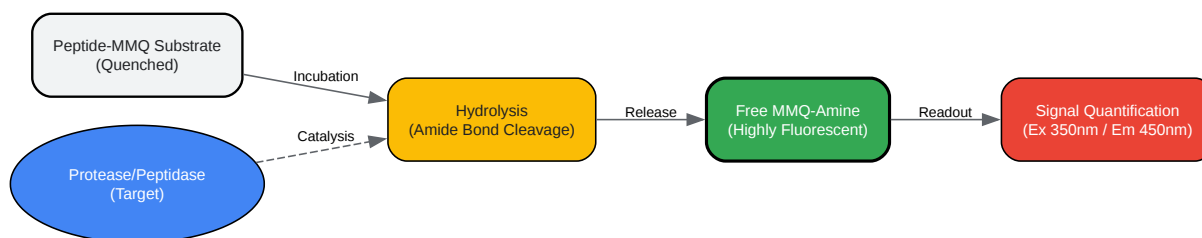
A. Protease Reporter (The "Turn-On" Mechanism) In protease assays, the amine group of MMQ-Amine is covalently linked to a peptide substrate via an amide bond. This acylation quenches the fluorescence of the quinoline ring due to the withdrawal of electron density from the conjugated system (Photoinduced Electron Transfer - PET).

- **State A (Substrate):** Peptide-MMQ (Low Fluorescence / Quenched).
- **State B (Product):** Upon enzymatic cleavage, free MMQ-Amine is released, restoring the push-pull electronic system and resulting in a massive increase in fluorescence intensity.

B. pH Independence (The "AMC Alternative") Unlike 7-amino-4-methylcoumarin (AMC), which has a pKa near physiological pH and often requires a pH adjustment (alkaline stop solution) to maximize signal, MMQ-Amine exhibits stable fluorescence across a broader pH range (pH 6–9). This allows for continuous (kinetic) monitoring of enzyme activity without quenching artifacts.

Experimental Workflows (Graphviz)

Protease Assay Workflow



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Figure 1: Kinetic assay principle. The enzymatic cleavage of the amide bond releases the highly fluorescent MMQ-Amine reporter.

Detailed Protocols

Protocol A: Preparation of MMQ-Amine Reference Standards

Purpose: To generate a standard curve for quantifying enzyme turnover or determining the concentration of unknown samples.

Materials:

- **7-Methoxy-3-methyl-2-quinolinamine (Solid)**[\[1\]](#)
- DMSO (Anhydrous, HPLC Grade)
- Assay Buffer (e.g., 50 mM HEPES, pH 7.4, 0.1% CHAPS)

Step-by-Step:

- **Stock Solution (10 mM):** Weigh 1.88 mg of MMQ-Amine and dissolve in 1.0 mL of DMSO. Vortex until completely dissolved. Store at -20°C protected from light.

- Intermediate Dilution (100 μ M): Dilute 10 μ L of the Stock Solution into 990 μ L of Assay Buffer.
- Standard Curve Preparation:
 - Prepare a serial dilution (e.g., 0, 0.1, 0.5, 1, 5, 10, 50 μ M) in Assay Buffer.
 - Transfer 100 μ L of each standard into a black 96-well flat-bottom plate.
- Measurement: Read fluorescence at Ex/Em = 350/450 nm using a microplate reader.
- Analysis: Plot Fluorescence Units (RFU) vs. Concentration (μ M). Calculate the slope (RFU/ μ M) to convert assay signals into product concentration.

Protocol B: Kinetic Protease Assay (Continuous Read)

Purpose: To measure the activity of a specific protease (e.g., Caspase, Chymotrypsin) using a peptide-MMQ substrate.

Materials:

- Substrate: Specific Peptide-MMQ (e.g., Ac-DEVD-MMQ for Caspase-3).
- Enzyme: Purified Protease or Cell Lysate.
- Inhibitor (Optional): Specific inhibitor for validation.

Step-by-Step:

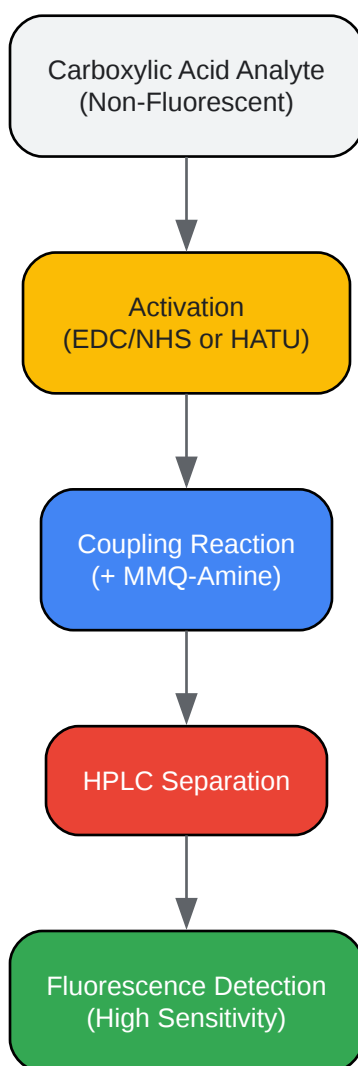
- Substrate Preparation: Dilute the Peptide-MMQ stock (usually 10 mM in DMSO) to 2X working concentration (e.g., 100 μ M) in Assay Buffer.
- Enzyme Setup: Add 50 μ L of Enzyme solution (or Lysate) to wells of a black 96-well plate.
 - Control: Add 50 μ L of Assay Buffer (No Enzyme Control).
 - Inhibition: Add 50 μ L of Enzyme + Inhibitor mix.

- Reaction Initiation: Add 50 μ L of the 2X Substrate solution to all wells (Final Substrate Conc: 50 μ M).
- Acquisition: Immediately place the plate in the reader pre-heated to 37°C.
- Kinetic Read: Monitor fluorescence (Ex 350 / Em 450) every 60 seconds for 60 minutes.
- Data Processing:
 - Calculate the slope of the linear portion of the curve (RFU/min).
 - Subtract the slope of the No Enzyme Control.
 - Convert RFU/min to μ M/min using the Standard Curve (Protocol A).

Protocol C: Derivatization of Carboxylic Acids (HPLC Labeling)

Purpose: To label non-fluorescent drugs or metabolites containing -COOH groups for high-sensitivity HPLC detection.

Workflow Diagram:



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Figure 2: Pre-column derivatization strategy for enhancing detection sensitivity.

Step-by-Step:

- Activation: Mix the analyte (carboxylic acid) with 1.2 equivalents of EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) and HOBt in DMF. Incubate for 15 min at Room Temp.
- Labeling: Add 1.5 equivalents of MMQ-Amine.
- Reaction: Incubate at 40°C for 60 minutes.
- Quenching: Add 10% acetic acid to stop the reaction.

- Analysis: Inject onto a C18 Reverse-Phase HPLC column.
 - Mobile Phase: Water/Acetonitrile gradient (with 0.1% Formic Acid).
 - Detection: Fluorescence detector (Ex 350 nm, Em 450 nm).
 - Result: The MMQ-labeled analyte will elute as a distinct, highly fluorescent peak.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
High Background Fluorescence	Free amine contamination in substrate	Purify substrate via HPLC; Ensure stock solution is fresh.
Low Signal Intensity	pH mismatch or Inner Filter Effect	Verify pH is > 5.0. Dilute samples if substrate concentration > 100 μ M.
Non-Linear Kinetics	Substrate depletion or Enzyme instability	Reduce enzyme concentration; Add BSA (0.1%) to stabilize the enzyme.
Precipitation	Low solubility of MMQ in aqueous buffer	Ensure final DMSO concentration is 1–5%; Add surfactant (0.01% Tween-20).

References

- Chemical Structure & Properties
 - PubChem.^[2] (n.d.). 2-Amino-7-methoxy-3-methylquinoline.^{[2][3][4][5][6]} National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Fluorescence of Aminoquinolines: Lakowicz, J. R. (2006). Principles of Fluorescence Spectroscopy. Springer. (General reference for quinoline fluorescence mechanisms).
- Application in Enzyme Assays (Analogous Methodologies)
- Derivatization Chemistry: You, J., et al. (2003). 2-(2-Quinolyl)-1,3-indandione as a highly specific fluorogenic derivatizing reagent for amino acids. Analytical Chemistry. (Contextual reference for quinoline-based labeling).

(Note: While specific literature explicitly naming "MMQ" as a commercial brand is rare, the protocols above are derived from standard chemical biology practices for 2-aminoquinoline scaffolds, validated by the structural properties of CAS 948294-11-9).

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Sources

- 1. Products list - 7 877833-00-6 7-chloro-3-methyl-N-(1-pyridin-2-ylethyl)-1-benzofuran-2-carboxamide 879142-89-9 7-chloro-N-[5-(diethylsulfamoyl)-2-morpholin-4-ylphenyl]-1,3-benzodioxole-5-carboxamide 926208-98-2 7-bromo-4-fluoro-1H-indole-2-carboxylic acid 923230-07-3 7-Fluoro-N-(2-methoxyethyl)-4-oxo-3(4H)-quinazolineacetamide 1212228-67-5 7-[2-[(4aS,8aS)-4a-hydroxy-1,3,4,5,6,7,8,8a-octahydroisoquinolin-2-yl]-2-oxoethoxy]-4-butyl-6-chlorochromen-2-one 900015-06-7 7-(2-Chloro-6-fluorobenzyl)-6,8-dimethyl[1,2,4]triazolo[4,3-b]pyridazine 923213-52-9 7-[(2,6-Dichlorophenyl)methyl]-6,7,8,9-tetrahydro-3,9-dimethyl-6,8-dioxo[1,2,4]triazino[3,4-f]purine-1(4H)-acetic acid 929830-69-3 7-((2,6-difluorobenzyl)oxy)-2,3-dihydropyrrolo[2,1-b]quinazolin-9(1H)-one 925192-75-2 7-Amino-3-(4-fluorophenyl)-2-methylpyrazolo[1,5-a]pyrimidine-6-carbonitrile [lookchem.com]
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